

# Improving signal-to-noise ratio in SupraFlipper 31 FLIM experiments

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## Compound of Interest

Compound Name: SupraFlipper 31

Cat. No.: B12383472

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## Technical Support Center: SupraFlipper 31 FLIM Experiments

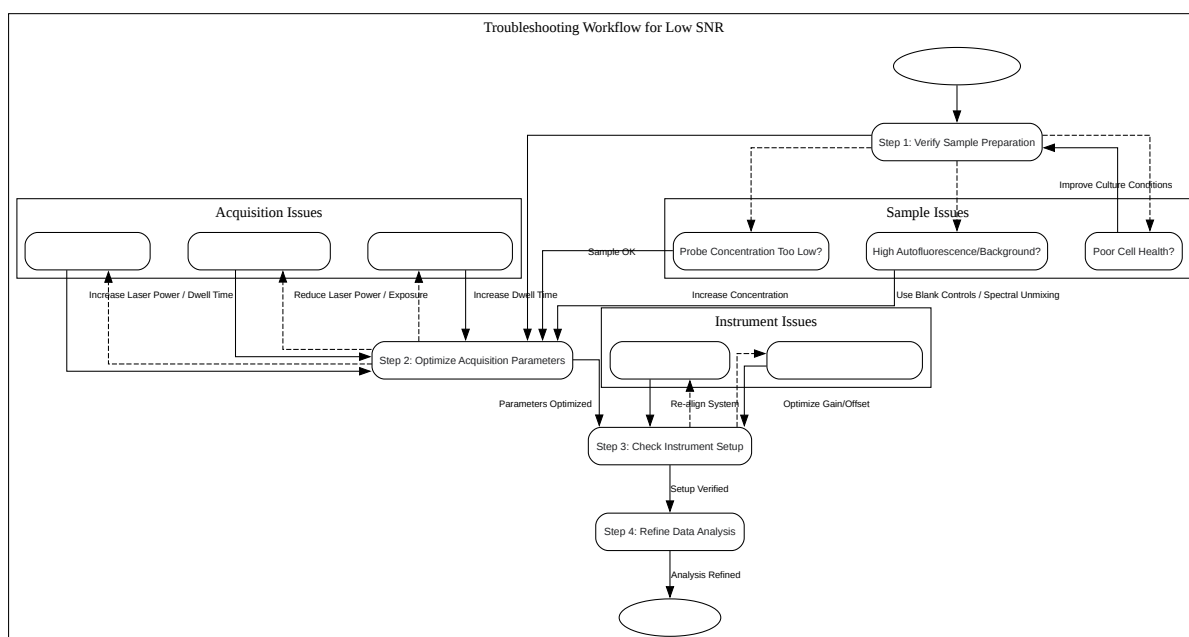
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the signal-to-noise ratio (SNR) in **SupraFlipper 31** Fluorescence Lifetime Imaging Microscopy (FLIM) experiments.

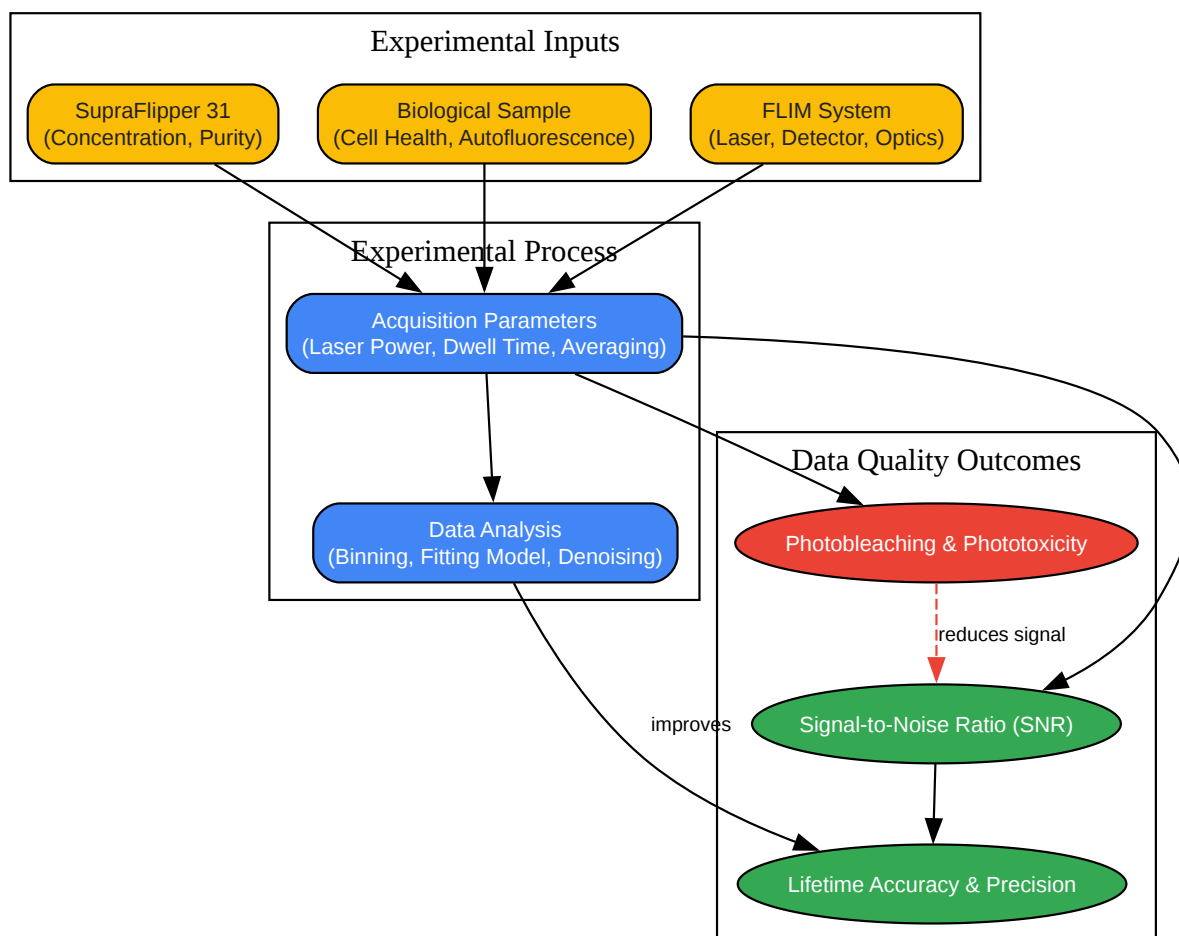
### Troubleshooting Low Signal-to-Noise Ratio (SNR)

A low SNR is a common issue in FLIM experiments, leading to difficulty in accurately determining fluorescence lifetimes. This guide provides a systematic approach to identifying and resolving the root causes of low SNR.

**Question:** My FLIM images are very noisy, and the lifetime measurements are inconsistent. What should I do?

**Answer:** A low signal-to-noise ratio can originate from several stages of your experiment, from sample preparation to data acquisition and analysis. Follow this troubleshooting workflow to diagnose and address the issue.





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